

Personal protective equipment for handling (R)-PROTAC CDK9 ligand-1

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Compound of Interest

Compound Name: (R)-PROTAC CDK9 ligand-1

Cat. No.: B12383771

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Essential Safety and Handling Guide for (R)-PROTAC CDK9 ligand-1

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling novel compounds. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **(R)-PROTAC CDK9 ligand-1**, a CDK9 ligand utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]}

(R)-PROTAC CDK9 ligand-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] Adherence to the safety procedures outlined below is critical to mitigate exposure risks and prevent environmental contamination.

Hazard Identification and Safety Data

A summary of key safety and chemical information is provided in the table below.

Parameter	Information
Chemical Name	(R)-PROTAC CDK9 ligand-1
CAS Number	2411021-95-7[2][3]
Molecular Formula	C ₂₀ H ₂₈ N ₆ O[2][3][4]
Molecular Weight	368.48 g/mol [3][4]
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410[3]
Storage	Store at -20°C[2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **(R)-PROTAC CDK9 ligand-1**. The following PPE is recommended as a general guideline.

Task	Recommended Personal Protective Equipment (PPE)
Handling Powder	Gloves: Two pairs of chemotherapy-rated nitrile gloves.[5] Gown/Lab Coat: A disposable, fluid-resistant gown.[5][6] Eye Protection: Safety glasses with side shields or chemical splash goggles.[5] Respiratory Protection: A NIOSH-approved respirator (e.g., N95) is recommended, especially when handling larger quantities or if there is a risk of aerosolization. Work should be performed in a certified chemical fume hood or a Class II Biosafety Cabinet.[5] Face Protection: A face shield may be necessary for splash protection.[5]
Handling Solutions	Gloves: Two pairs of chemotherapy-rated nitrile gloves.[5] Gown/Lab Coat: A disposable, fluid-resistant gown.[5][6] Eye Protection: Chemical splash goggles.[5] Face Protection: A face shield for splash protection.[5]

Operational and Disposal Plans

Step-by-Step Handling Procedures

- **Preparation and Engineering Controls:** Before handling, ensure a Safety Data Sheet (SDS) is readily accessible.[5] All work with the solid compound or concentrated solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation of dust or aerosols.[5][7]
- **Personal Protective Equipment (PPE) Donning:** Put on all required PPE as outlined in the table above before entering the designated handling area.
- **Weighing and Reconstitution:** When handling the solid form, carefully weigh the required amount in a chemical fume hood. Avoid creating dust.[7] When preparing solutions, add the solvent slowly to the solid to prevent splashing.

- Experimental Use: Use dedicated labware for handling this compound.[5] Avoid eating, drinking, or smoking in the work area.[8]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[8] Decontaminate all work surfaces and equipment.
- PPE Doffing: Remove PPE in a manner that avoids self-contamination and dispose of it as hazardous waste.[5]

Spill Management

In the event of a spill, evacuate the area and ensure adequate ventilation.[8] Wear full personal protective equipment, including respiratory protection.[8]

- Solid Spills: Carefully sweep or vacuum the material, avoiding dust generation.[8]
- Liquid Spills: Absorb with an inert, non-combustible material (e.g., sand, vermiculite).[9]

Collect all cleanup materials into a designated, sealed container for hazardous waste disposal.[7][9] Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by a thorough washing.[9]

Disposal Plan

All waste containing **(R)-PROTAC CDK9 ligand-1** must be treated as hazardous chemical waste.[8]

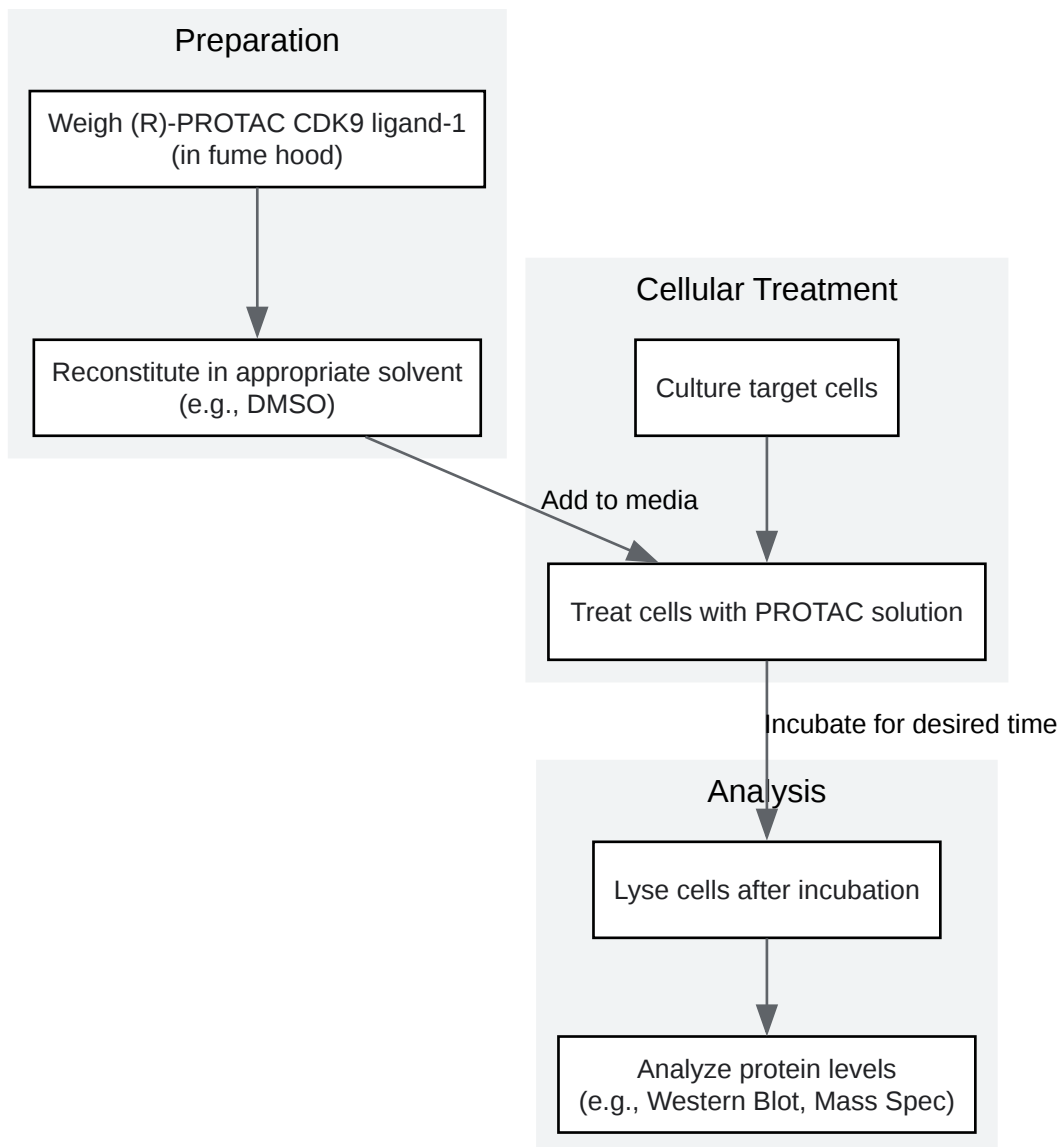
- Waste Segregation: Segregate chemical waste by compatibility.[10]
- Solid Waste: Collect unused powder and contaminated disposable labware (e.g., pipette tips, tubes, gloves) in a clearly labeled, sealed container for chemical waste.[9]
- Liquid Waste: Collect solutions in a dedicated, sealed, and clearly labeled waste container.[9] Do not dispose of this chemical down the drain.[8][9]
- Final Disposal: Dispose of all waste through an approved waste disposal facility in accordance with local, state, and federal regulations.[8][9]

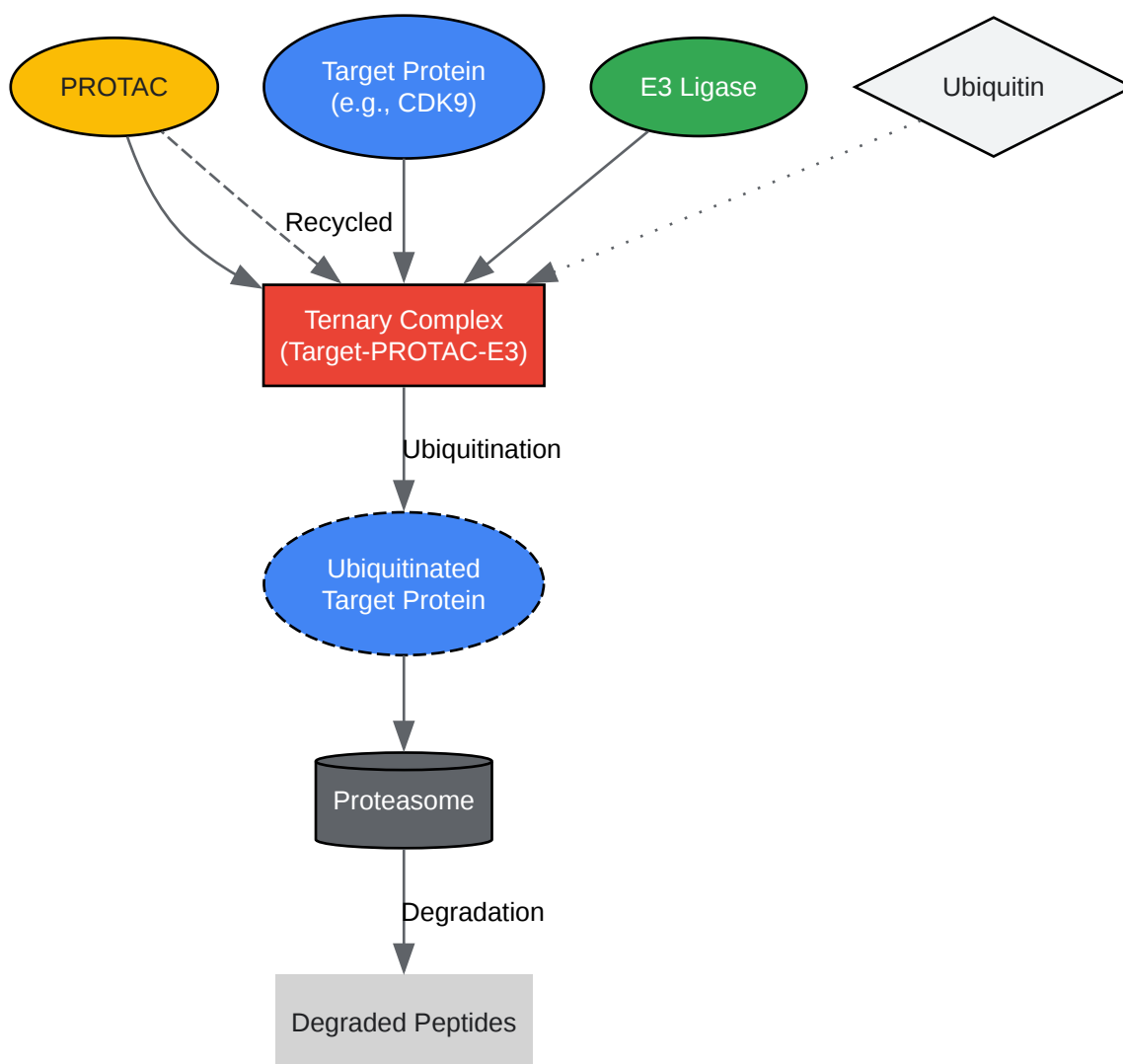
Experimental Workflow and Signaling Pathway

PROTAC-Mediated Protein Degradation Workflow

Proteolysis Targeting Chimeras (PROTACs) are bifunctional molecules that induce the degradation of a target protein.^[11] They achieve this by recruiting an E3 ubiquitin ligase to the target protein, leading to its ubiquitination and subsequent degradation by the proteasome.^[11]

General PROTAC Experimental Workflow





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